

An In-depth Technical Guide to 3-chloro-N-methylaniline

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Compound of Interest

Compound Name: 3-chloro-N-methylaniline

Cat. No.: B1345671

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This guide provides detailed information on the chemical structure and molecular properties of **3-chloro-N-methylaniline**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

3-chloro-N-methylaniline, also known as N-methyl-3-chloroaniline, is a secondary amine.^[1] Its chemical structure consists of a benzene ring substituted with a chlorine atom at the meta-position (carbon 3) and a methylamino (-NHCH₃) group.

Quantitative Data Summary

The key molecular properties of **3-chloro-N-methylaniline** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClN	[2][3][4]
Molecular Weight	141.60 g/mol	[2][3]
Exact Mass	141.034527 g/mol	[2][4]
IUPAC Name	3-chloro-N-methylaniline	[2]
CAS Number	7006-52-2	[2]
SMILES	CNc1cccc(Cl)c1	
InChIKey	WFGYSQDPURFIFL-UHFFFAOYSA-N	[2][4]

Molecular Structure Visualization

The two-dimensional chemical structure of **3-chloro-N-methylaniline** is depicted in the diagram below. This visualization aids in understanding the spatial arrangement of atoms and functional groups within the molecule.

Chemical structure of **3-chloro-N-methylaniline**.

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References

- 1. 3-CHLORO-N-METHYLANILINE | 7006-52-2 [chemicalbook.com]
- 2. 3-chloro-N-methylaniline | C₇H₈ClN | CID 138900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
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